Application Note: Quantitative Analysis of 4-Methyl-3-nitroaniline by Gas Chromatography

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Compound of Interest

Compound Name:	*4-Methyl-3-nitroaniline*
CAS No.:	*119-32-4; 60999-18-0*
Cat. No.:	*B7722748*

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Abstract

This application note presents a detailed protocol for the quantitative analysis of **4-Methyl-3-nitroaniline** using Gas Chromatography (GC) coupled with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS). The described methodology is intended for researchers, scientists, and professionals in the pharmaceutical and chemical industries for quality control and research purposes. The protocol covers sample preparation, instrumental conditions, and data analysis. Representative quantitative data and performance characteristics are provided as a guideline, emphasizing the need for in-house validation.

Introduction

4-Methyl-3-nitroaniline (CAS No. 119-32-4) is an important intermediate in the synthesis of various dyes, pigments, and pharmaceuticals.[1][2][3] Accurate and reliable quantification of this compound is crucial for ensuring product quality, monitoring reaction processes, and conducting research. Gas Chromatography is a highly suitable technique for the analysis of volatile and semi-volatile compounds like **4-Methyl-3-nitroaniline**, offering high resolution and

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sensitivity.[4] This application note provides a comprehensive guide for the GC-based analysis of **4-Methyl-3-nitroaniline**.

Experimental Protocols

Sample Preparation

The choice of sample preparation method depends on the sample matrix.

2.1.1. Solid Samples (e.g., Drug Substance, Intermediates)

A "dissolve-and-inject" approach is generally suitable for solid samples.[5]

- Accurately weigh approximately 10 mg of the **4-Methyl-3-nitroaniline** sample into a 10 mL volumetric flask.
- Dissolve the sample in a suitable volatile organic solvent, such as methanol or ethyl acetate, and make up to the mark.
- Vortex the solution until the sample is completely dissolved.
- If necessary, filter the solution through a 0.45 µm syringe filter to remove any particulate matter.[1][6]
- Perform further dilutions as required to bring the concentration within the linear range of the calibration curve.

2.1.2. Aqueous Samples (e.g., Wastewater)

For trace analysis in aqueous matrices, a pre-concentration step using Solid-Phase Extraction (SPE) is recommended.[4][7][8]

- Condition an SPE cartridge (e.g., C18 or a polymer-based sorbent) by passing 5 mL of methanol followed by 5 mL of deionized water.
- Load a known volume of the aqueous sample (e.g., 100 mL) onto the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
- Wash the cartridge with 5 mL of deionized water to remove polar impurities.

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- Elute the trapped **4-Methyl-3-nitroaniline** with a small volume (e.g., 2 x 1 mL) of acetonitrile or ethyl acetate.
- The eluate can be directly injected into the GC system or evaporated to dryness and reconstituted in a more suitable solvent if necessary.

GC-FID/MS Instrumentation and Conditions

The following instrumental parameters are recommended as a starting point and should be optimized for the specific instrument and application. The conditions are based on methods for structurally similar compounds.[5]

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Parameter	Recommended Condition
Gas Chromatograph	Agilent 8890 GC or equivalent
Detector	Flame Ionization Detector (FID) or Mass Spectrometer (MS)
Column	DB-5 (or equivalent 5% Phenyl-95% Dimethylpolysiloxane), 30 m x 0.25 mm ID, 0.25 µm film thickness
Injector Temperature	250 °C
Injection Mode	Splitless (for trace analysis) or Split (10:1 for higher concentrations)
Injection Volume	1 µL
Carrier Gas	Helium or Hydrogen
Flow Rate	1.0 mL/min (constant flow)
Oven Temperature Program	- Initial Temperature: 100 °C, hold for 2 minutes- Ramp: 15 °C/min to 280 °C- Final Hold: Hold at 280 °C for 5 minutes
FID Temperature	300 °C
MS Transfer Line Temp	280 °C
MS Ion Source Temp	230 °C
MS Quadrupole Temp	150 °C
MS Mode	Scan (m/z 50-300) for qualitative analysis and identificationSelected Ion Monitoring (SIM) for quantitative analysis
SIM Ions for 4-Methyl-3-nitroaniline	To be determined from the mass spectrum of a standard (likely m/z 152, 106, 77)

Data Presentation

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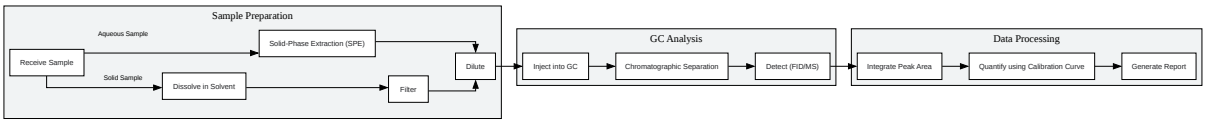
Quantitative data should be generated by creating a calibration curve with a series of standards of known concentrations. The following table presents typical performance characteristics that can be expected from this method, based on data for similar nitroaromatic compounds.[9][10][11] Note: These values are for guidance only and must be determined experimentally during in-house method validation.

Parameter	Typical Value (GC-FID)	Typical Value (GC-MS in SIM mode)
Linearity Range	1 - 100 µg/mL	0.1 - 20 µg/mL
Correlation Coefficient (r^2)	> 0.995	> 0.998
Limit of Detection (LOD)	~0.3 µg/mL	~0.05 µg/mL
Limit of Quantification (LOQ)	~1.0 µg/mL	~0.15 µg/mL
Precision (%RSD, n=6)	< 5%	< 10%
Recovery (Spiked Samples)	90 - 110%	85 - 115%

Visualization

Experimental Workflow

The overall experimental workflow for the GC analysis of **4-Methyl-3-nitroaniline** is depicted below.



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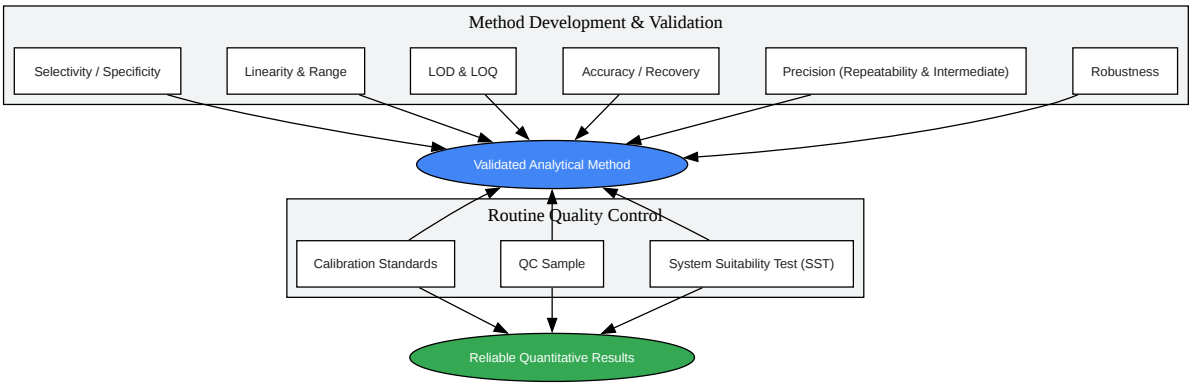
Caption: Experimental workflow for GC analysis of **4-Methyl-3-nitroaniline**.

Analytical Logic Diagram

The logical relationship for ensuring accurate quantification is outlined in the diagram below.



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Caption: Logical diagram for achieving reliable quantitative results.

Conclusion

The Gas Chromatography method detailed in this application note provides a robust and reliable approach for the quantitative analysis of **4-Methyl-3-nitroaniline**. Proper sample preparation and optimization of GC parameters are critical for achieving accurate and precise results. It is imperative that the method is fully validated in the end-user's laboratory to ensure its suitability for the intended application.

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